

# Essential Safety and Logistics for Handling Fenoxycarb

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This guide provides immediate, procedural, and step-by-step information for the safe handling and disposal of **Fenoxycarb** in a laboratory setting. It is designed to be a critical resource for researchers, scientists, and drug development professionals, ensuring operational safety and regulatory compliance.

## **Quantitative Safety Data**

For quick reference, the following tables summarize key quantitative data for **Fenoxycarb**.

Toxicological Data



Metric	Value	Species	Notes
Acute Oral LD50	> 16,800 mg/kg	Rat	Moderately toxic.[1]
> 10,000 mg/kg	Rat	Practically non-toxic. [2][3]	_
> 5,000 mg/kg	Rat		
Acute Dermal LD50	> 5,000 mg/kg	Rat	[1]
> 2,000 mg/kg	Rat	Slightly to practically non-toxic.[2]	
Acute Inhalation LC50	> 3,481 mg/m³ (4h)	Rat	_
> 0.480 mg/L	Rat	Moderate inhalation toxicity.	
Avian Oral LD50	> 3,000 mg/kg	Mallard Duck	Practically non-toxic to birds.
Avian Dietary LC50	11,574 ppm	Bobwhite Quail	Practically non-toxic to birds.
Fish LC50 (96h)	1.6 ppm	Rainbow Trout	Moderately toxic to fish.
1.86 ppm	Bluegill	Moderately toxic to fish.	
9.4 mg/l	Rainbow Trout		_
Aquatic Invertebrate EC50	0.4 ppm	Highly toxic.	
0.15 - 2.2 ppm	Estuarine/Marine	Highly to moderately toxic.	_

Physical and Chemical Properties



Property	Value
Flash Point	approx. 224°C (closed cup)
Flammability	Non-flammable
Water Solubility	Slightly water soluble
Hydrolysis Stability	Stable at pH 3-9
Soil Persistence	Tends not to be persistent
UN Number	3077

## **Personal Protective Equipment (PPE)**

The use of appropriate PPE is the last line of defense against exposure. Always consult the product's Safety Data Sheet (SDS) for specific requirements.

### Required PPE for Handling Fenoxycarb:

- Eye and Face Protection:
  - Chemical splash goggles are required.
  - For mixing or when splashing is possible, a face shield should be worn in addition to goggles.

### Hand Protection:

- Wear chemical-resistant gloves. Due to a lack of specific testing data for Fenoxycarb, impermeable and resistant gloves are recommended.
- Elbow-length PVC or nitrile rubber gloves are generally suitable for pesticides.
- Do not use leather or cotton gloves as they can absorb the chemical.
- Body Protection:
  - Wear a long-sleeved shirt and long pants at a minimum.



- For tasks with a higher risk of contamination, such as mixing or handling concentrates, wear coveralls.
- An acid/chemical-resistant apron should be worn over other protective clothing when mixing or decanting.

### Footwear:

- Wear chemical-resistant boots. Leather or canvas boots should not be used as they can absorb pesticides.
- Pants should be worn outside of boots to prevent chemicals from running inside.
- Respiratory Protection:
  - Generally not required for normal handling. However, if dust or aerosols may be generated, use a NIOSH/MSHA-approved respirator.

## **Operational Plan: Handling and Use Protocol**

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

### Pre-Handling Checklist:

- Review Documentation: Read and understand the Safety Data Sheet (SDS) and any internal standard operating procedures (SOPs) before beginning work.
- Gather PPE: Ensure all necessary PPE is available, clean, and in good condition.
- Prepare Workspace: Work in a well-ventilated area, preferably within a chemical fume hood.
   Ensure the work area is clean and uncluttered.
- Emergency Equipment: Confirm that a safety shower, eyewash station, and spill kit are readily accessible.

### Step-by-Step Handling Procedure:







- Don PPE: Put on all required personal protective equipment before handling the chemical.
- Weighing and Measuring:
  - Handle **Fenoxycarb**, which is a solid, carefully to avoid creating dust.
  - If possible, weigh the substance within a fume hood or a ventilated balance enclosure.
- Mixing and Diluting:
  - When mixing, always add the pesticide to the diluent (e.g., water), not the other way around, to minimize splashing.
  - Keep containers below eye level during mixing to prevent splashes to the face.
- · Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
  - Clean and decontaminate all equipment used.
  - Remove PPE carefully to avoid contaminating yourself. Wash reusable PPE after each use.



## Preparation Review SDS and SOPs Inspect and Don PPE Prepare Workspace (Fume Hood) Verify Emergency Equipment Access Handling Weigh/Measure Chemical (Avoid Dust Generation) Mix and Dilute (Keep Below Eye Level) Post-Handling Decontaminate Equipment Properly Store/Dispose of Fenoxycarb Clean Workspace Carefully Remove and Clean PPE

### Standard Operating Procedure for Handling Fenoxycarb

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Wash Hands Thoroughly

Caption: Workflow for the safe handling of **Fenoxycarb**.





## **Emergency and Disposal Plan**

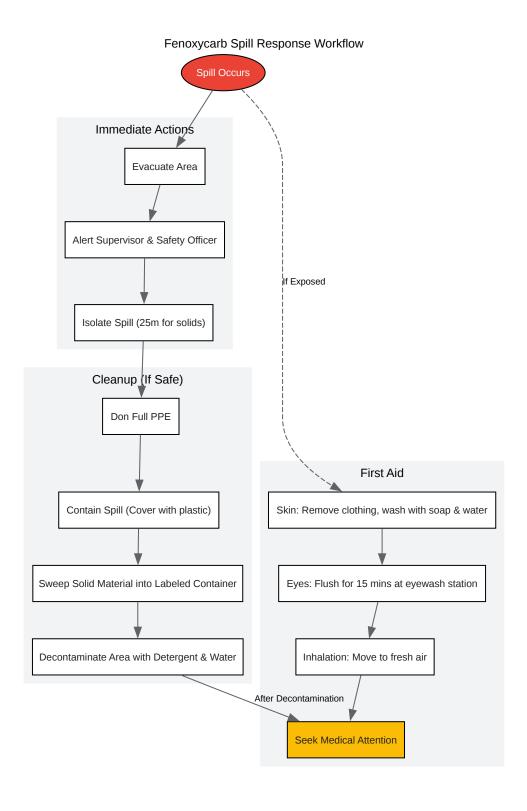
### Spill Response Protocol:

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

- Evacuate and Isolate:
  - Immediately evacuate non-essential personnel from the spill area.
  - Isolate the spill area. For solids, this is at least 25 meters (75 feet) in all directions.
- Alert Personnel: Notify your lab supervisor and institutional safety officer.
- Control the Spill (If Safe to Do So):
  - Wear appropriate PPE, including respiratory protection if dust is present.
  - Do not touch or walk through spilled material.
  - For dry spills, carefully sweep or shovel the material into a clean, dry, labeled container for disposal. Avoid creating dust.
  - Cover the spill with a plastic sheet to minimize spreading.
- Decontaminate:
  - Clean the spill area with detergent and water.
  - Collect all cleanup materials in a sealed container for proper disposal as hazardous waste.
- First Aid:
  - Skin Contact: Remove contaminated clothing immediately. Vigorously wash the affected area with soap and water.
  - Eye Contact: Immediately flush eyes with clean water for at least 15 minutes at an eyewash station and seek medical attention.



 Inhalation: Move the victim to fresh air. If breathing is difficult, administer artificial respiration and seek immediate medical attention.



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Caption: Emergency workflow for a Fenoxycarb spill.

Disposal Plan:

Proper disposal is essential to prevent environmental contamination. **Fenoxycarb** is very toxic to aquatic life with long-lasting effects.

- Product Disposal:
  - Do not dispose of undiluted chemicals on-site.
  - Unused Fenoxycarb should be treated as hazardous waste. Dispose of it through an approved waste disposal plant or by returning it to the supplier.
- Container Disposal:
  - Never reuse pesticide containers for any other purpose.
  - Triple-rinse empty containers. Add the rinsate (the rinse water) to the spray tank to use as part of the product application.
  - After rinsing, puncture and dispose of the container in a local authority landfill, if permitted,
     or in a designated disposal pit. Do not burn empty containers.
- Contaminated Materials:
  - All materials used to clean up spills (e.g., absorbents, contaminated clothing, gloves) must be collected in a sealed, labeled container and disposed of as hazardous waste.

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### References



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